

An In-depth Technical Guide to 2-Chloro-1,1diethoxyethane

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Compound of Interest

2-CHLORO-1,1DIETHOXYETHANE

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-chloro-1,1-diethoxyethane**, a versatile chemical intermediate. The document details its chemical identity, physicochemical properties, and spectroscopic data. A detailed experimental protocol for its synthesis is provided, along with a discussion of its primary applications in organic synthesis. This guide is intended to be a valuable resource for researchers, chemists, and professionals in the field of drug development and chemical manufacturing.

Chemical Identity and Structure

2-Chloro-1,1-diethoxyethane, also known by its common name chloroacetaldehyde diethyl acetal, is an organic compound belonging to the acetal functional group. Its structure features a central carbon atom bonded to a hydrogen, a chloromethyl group (-CH2Cl), and two ethoxy groups (-OCH2CH3).

IUPAC Name: 2-chloro-1,1-diethoxyethane[1]

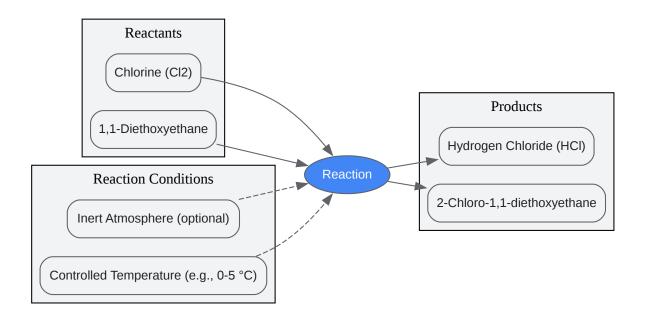
Chemical Formula: C₆H₁₃ClO₂

CAS Registry Number: 621-62-5[2]



• Molecular Weight: 152.62 g/mol

Structure:



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References

- 1. 2-Chloro-1,1-diethoxyethane | C6H13ClO2 | CID 12128 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethane, 2-chloro-1,1-diethoxy- [webbook.nist.gov]
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